

Veramid: A Technical Guide to its Physical and Chemical Properties

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Compound of Interest

Compound Name: *Veramid*
CAS No.: *8015-18-7*
Cat. No.: *B1219812*

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Veramid, a combination drug formulation, leverages the synergistic effects of a barbiturate and a pyrazolone derivative to achieve its therapeutic actions. This technical guide provides a comprehensive overview of the core physical and chemical properties of **Veramid**'s active pharmaceutical ingredients, Barbitol and Aminopyrine. It includes a compilation of their known physicochemical data, methodologies for their analysis, and an exploration of their combined pharmacological mechanism of action. This document is intended to serve as a foundational resource for researchers and professionals engaged in the study and development of combination drug products.

Introduction

Veramid is the synonym for a drug formulation composed of two active ingredients: Barbitol and Aminopyrine.[1] Historically, this combination was utilized for its analgesic (pain-relieving) and antipyretic (fever-reducing) properties.[2] The formulation aimed to combine the sedative and hypnotic effects of Barbitol with the anti-inflammatory and analgesic actions of

Aminopyrine. Understanding the individual and combined properties of these components is crucial for any contemporary research or development involving similar drug combinations.

Physical and Chemical Properties

The physical and chemical characteristics of a drug substance are fundamental to its formulation, delivery, and pharmacological activity. While experimental data for the specific **Veramid** mixture is scarce in recent literature, the properties of its individual components, Barbitol and Aminopyrine, are well-documented.

Physicochemical Data of Veramid Components

The following tables summarize the key physical and chemical properties of Barbitol and Aminopyrine. This data is essential for predicting the behavior of the combined formulation.

Table 1: Physical Properties of **Veramid** Components

Property	Barbitol	Aminopyrine
Physical State	Crystalline solid	Crystalline solid
Melting Point	190 °C[3]	107-109 °C
Solubility	Water: 7460 mg/L (25 °C)[3]	Water: 58.8 g/L (20 °C)
LogP	0.65[3]	0.9
pKa	8.14 (15 °C)[3]	5.04

Table 2: Chemical Identification of **Veramid** Components

Identifier	Barbital	Aminopyrine
IUPAC Name	5,5-diethyl-1,3-diazinane-2,4,6-trione	4-(dimethylamino)-1,5-dimethyl-2-phenyl-1H-pyrazol-3(2H)-one
Molecular Formula	C ₈ H ₁₂ N ₂ O ₃	C ₁₃ H ₁₇ N ₃ O
Molecular Weight	184.19 g/mol [3]	231.29 g/mol
CAS Number	57-44-3[3]	58-15-1
PubChem CID	2294[3]	6009

Table 3: Computed Properties of the **Veramid** Mixture

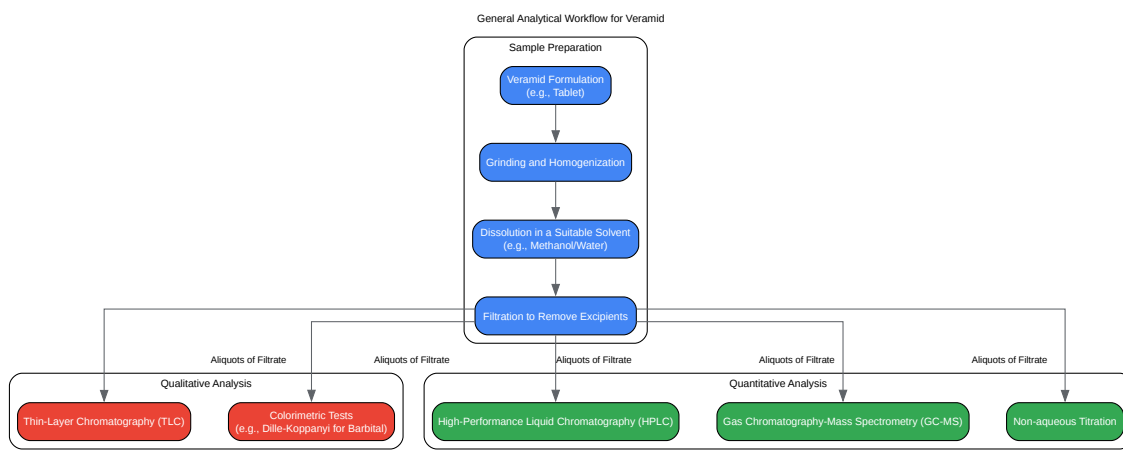
Property	Value
Molecular Formula	C ₂₁ H ₂₉ N ₅ O ₄ [4]
Molecular Weight	415.5 g/mol [4]

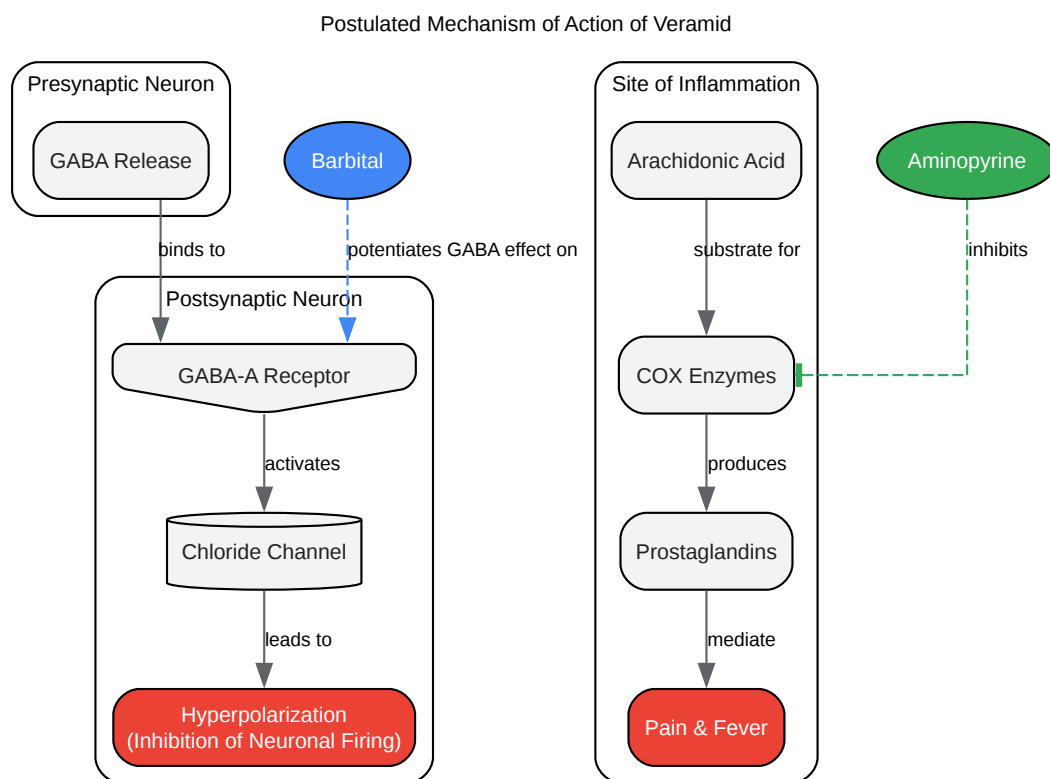
Experimental Protocols

The accurate analysis of **Veramid** requires methods capable of simultaneously identifying and quantifying both Barbital and Aminopyrine. Due to the historical nature of this drug combination, modern, validated protocols for the specific mixture are not readily available. However, based on established analytical techniques for barbiturates and analgesic compounds, a general workflow can be outlined.[3][5][6][7][8][9][10]

General Analytical Workflow for **Veramid**

This workflow describes a generalized procedure for the qualitative and quantitative analysis of a **Veramid** formulation.





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